

6-Bromopyridin-2-amine synthesis from epichlorohydrin

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Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

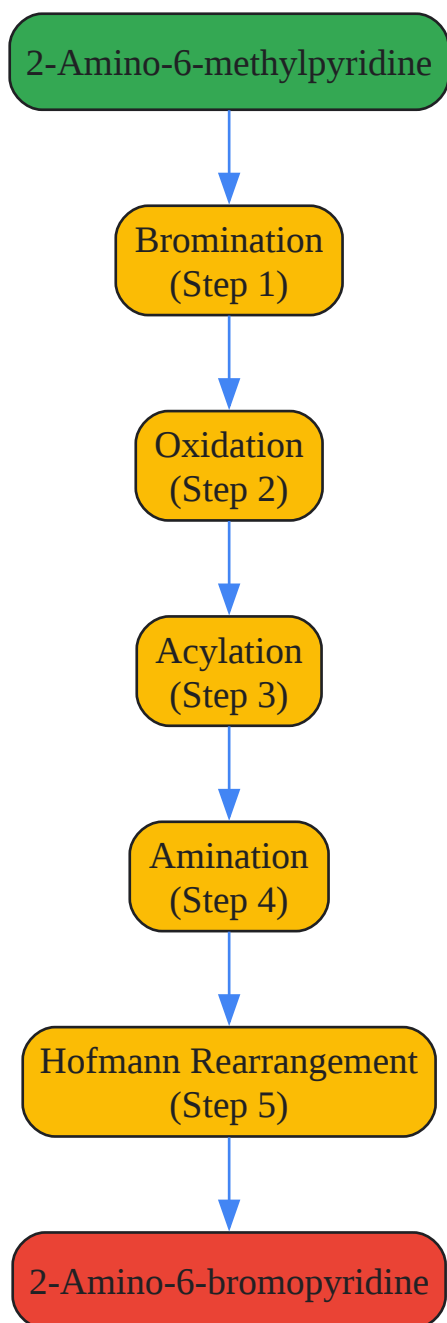
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Synthesis from Epichlorohydrin

One source confirms that **6-Bromo-2-aminopyridine has been synthesized from epichlorohydrin** [1]. This method is described as a **cyclization approach**: epichlorohydrin is reacted with potassium cyanide (KCN) to achieve ring-opening, followed by cyclization in the presence of HBr to form the pyridine ring [2]. This method is noted for high yield but also for causing serious pollution [2].

Detailed Multi-step Synthesis from 2-Amino-6-methylpyridine

For an in-depth technical guide, a dissertation outlines an alternative and optimized five-step synthesis starting from **2-Amino-6-methylpyridine**, which you may find valuable [2]. The workflow and detailed conditions are summarized below.



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Synthesis workflow for 2-Amino-6-bromopyridine [2]

The table below summarizes the optimized reaction conditions and yields for each step in this synthetic route [2].

Step	Reaction	Key Reagents & Conditions	Yield
1	Bromination	$n(\text{Br}_2):n(\text{starting material}) = 3:1$, -15 to -10 °C	87.1%
2	Oxidation	$n(\text{KMnO}_4):n(\text{brominated intermediate}) = 3:1$, H ₂ O solvent, 80 °C	44.1%
3	Acyl Chloride Formation	$n(\text{SOCl}_2):n(\text{acid intermediate}) = 5:1$, DMF catalyst, reflux	92.4%
4	Amide Formation	$n(\text{NH}_3):n(\text{acyl chloride}) = 6:1$, add to aqueous NH ₃ at -10 °C	83.6%
5	Hofmann Rearrangement	$n(\text{Br}_2):n(\text{amide}) = 1.2:1$, 10% NaOH, 70 °C	81.0%
Overall Yield			24.0%

Experimental Notes and Safety

- **Key Intermediate:** The product of Step 1 is **2-bromo-6-methylpyridine**, which then undergoes oxidation at the methyl group [2].
- **Low-Yield Step:** The oxidation (Step 2) with potassium permanganate is the lowest-yielding step, significantly impacting the overall process efficiency [2].
- **Safety and Handling:** The synthesis involves hazardous reagents like bromine, thionyl chloride, and potassium permanganate. A proper risk assessment and safe handling protocols are essential [1].

Conclusion

The synthesis of 6-Bromopyridin-2-amine from epichlorohydrin is established but has environmental drawbacks. The detailed route from 2-amino-6-methylpyridine provides a viable, well-characterized laboratory alternative with optimized conditions for each step, though the oxidation presents a bottleneck for overall yield.

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References

1. 2-Amino-6-bromopyridine | 19798-81-3 [chemicalbook.com]
2. Synthesis of 2-amino-6-bromopyridine - Dissertation [dissertationtopic.net]

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Address: Ontario, CA 91761, United States

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